

Application Notes and Protocols: Preparation of ML218 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: ML218 hydrochloride

Cat. No.: B2892686

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Introduction

ML218 hydrochloride is a potent and selective inhibitor of T-type calcium channels, specifically targeting CaV3.2 and CaV3.3 with IC50 values of 310 nM and 270 nM, respectively. [1][2] It demonstrates oral activity and the ability to cross the blood-brain barrier, making it a valuable tool for in vitro and in vivo studies, particularly in neuroscience research related to conditions like Parkinson's disease. [1][3] Accurate preparation of a stock solution is the first critical step for ensuring reproducible and reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **ML218 hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for **ML218 hydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₆ Cl ₂ N ₂ O · HCl	[3]
Molecular Weight	405.79 g/mol	[3][4]
Solubility (DMSO)	≤ 125 mg/mL (338.45 mM)	[2]
Solubility (Ethanol)	≤ 36.93 mg/mL (100 mM)	[3]
Appearance	Solid	[5]
Storage (Solid)	+4°C or -20°C	[2][3]
Storage (Stock Solution)	-20°C (1 year) or -80°C (2 years)	[6]
Stability (Solid)	≥ 4 years	[5]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **ML218 hydrochloride** in DMSO.

Materials:

- **ML218 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered with foil)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- **Acclimatization:** Before opening, allow the vial of **ML218 hydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a clean, dry microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **ML218 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.06 mg of the compound.

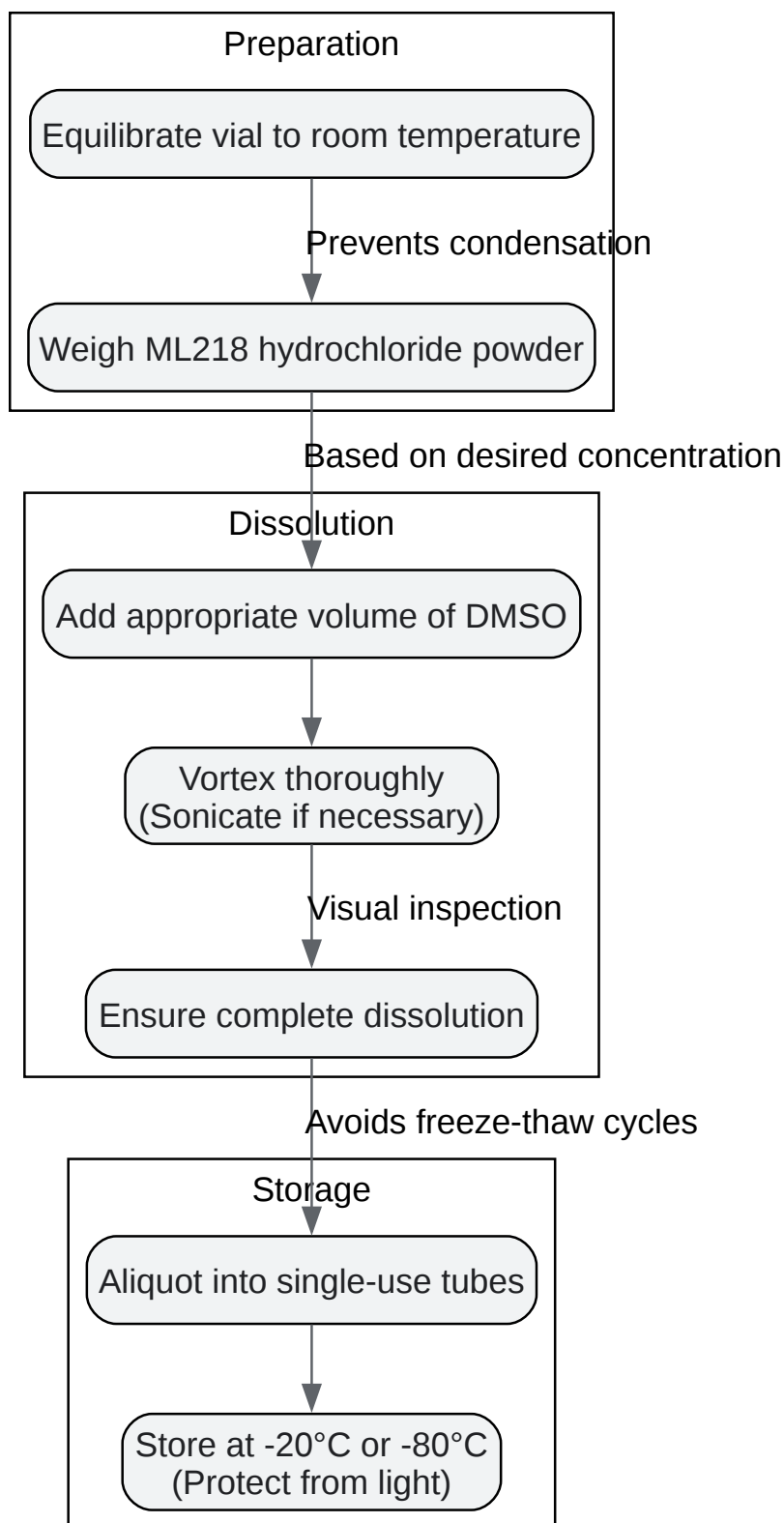
- **Calculation:** Use the following formula to determine the required volume of solvent:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} \times \text{Concentration (mol/L)})$$

Example for 1 mg of **ML218 hydrochloride** to make a 10 mM stock solution: $\text{Volume (mL)} = (0.001 \text{ g} / 405.79 \text{ g/mol}) / 0.01 \text{ mol/L} \times 1000 \text{ mL/L} \approx 0.246 \text{ mL}$

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the tube containing the **ML218 hydrochloride** powder.
- **Mixing:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution.^[2] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.^[2] The volume of the aliquots should be appropriate for your planned experiments.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[6] Protect the tubes from light.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **ML218 hydrochloride** stock solution.

Safety and Handling Precautions

ML218 hydrochloride is intended for laboratory research use only. While specific toxicity data is not readily available, standard laboratory safety practices should be strictly followed. It is recommended to handle this compound in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **ML218 hydrochloride** in its solid form or in solution.
- Handling: Avoid direct contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- Disposal: Dispose of waste materials, including empty vials, used pipette tips, and contaminated gloves, in accordance with local, state, and federal regulations for chemical waste.[7]

By following these guidelines, researchers can ensure the safe and effective use of **ML218 hydrochloride** in their experimental setups, leading to accurate and reproducible results.

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